

An In-depth Technical Guide to Apiezon L Grease

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Apiezon L Grease is a premier, silicone and halogen-free ultra-high vacuum (UHV) grease renowned for its exceptional performance in scientific and industrial applications.^{[1][2][3]} Esteemed by organizations such as NASA, The European Space Agency, and NATO, this grease is engineered for ambient temperature applications requiring excellent lubrication and minimal contamination.^{[2][3][4]} Its unique formulation as a hydrocarbon-based grease provides significant advantages in sensitive vacuum systems and analytical techniques.

Core Properties and Applications

Apiezon L Grease is specifically designed for use in UHV systems, offering the lowest vapor pressure among all Apiezon products.^{[1][4]} This makes it an ideal choice for applications where a high vacuum is critical. It is widely used for lubricating and sealing ground glass joints in vacuum systems, as well as in the manufacturing and servicing of high-performance vacuum pumps.^{[4][5]}

One of the key features of Apiezon L is its freedom from silicone. This eliminates the issues of 'creep' and 'carry over' commonly associated with silicone-based greases, which can lead to sample contamination.^{[1][2]} Consequently, it is frequently used in analytical techniques like mass spectrometry and infrared spectroscopy, where sample purity is paramount.^{[4][6]}

The grease also exhibits a powerful 'gettering' action, meaning it can absorb harmful greasy and chemical impurities from metal and glass surfaces, which is particularly beneficial in the electronics industry.^{[1][2]} Furthermore, its hydrocarbon base provides inherent radiation resistance.^{[2][4]} While other greases like esters and silicones may decompose at radiation

levels of 0.1 MGy or less, Apiezon L maintains its lubricating properties with only a minor increase in stiffness when exposed to 4 MeV electrons up to 1 MGy.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Quantitative Data

The physical, thermal, and electrical properties of Apiezon L Grease are summarized in the tables below for easy reference and comparison.

Physical and Thermal Properties

Property	Value	Test Method
Vapor Pressure at 20°C	7×10^{-11} Torr	-
Typical Working Temperature Range	10 to 30°C (50 to 86°F)	-
Dropping Point	42 to 52°C	ASTM D566
Relative Density at 20°C	0.896	-
Thermal Conductivity at 20°C	0.194 W/m°C	-
Coefficient of Expansion per °C (20-30°C)	0.00076	-
Outgassing Characteristics	<1% TML, <0.1% CVCM	ASTM E595

Mechanical and Electrical Properties

Property	Value	Test Method
Lubricity (4 Ball Test)	150 kg	ASTM D2596
Volume Resistivity	$1.2 \times 10^{16} \Omega \text{ cm}$	-
Permittivity	2.3	-
Loss Tangent	<0.0001	-
Surface Breakdown at Flash Over	24 kV	-
Electrical Strength	730 V/mil	-

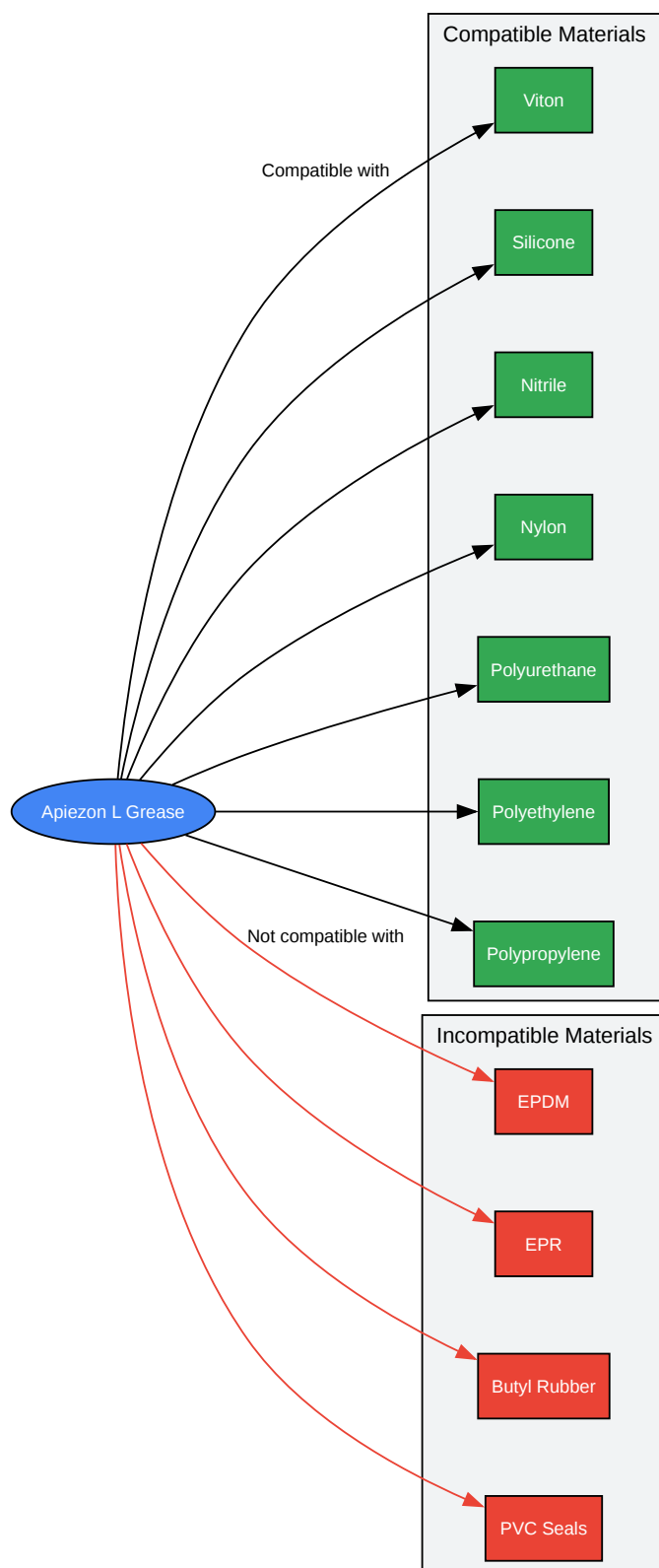
Experimental Protocols

The technical data for Apiezon L Grease often references standardized test methods from ASTM International. The specific experimental protocols are detailed within the documentation for each standard.

- **ASTM D566 - Standard Test Method for Dropping Point of Lubricating Grease:** This test determines the temperature at which a grease passes from a semi-solid to a liquid state under specific test conditions. A sample of the grease in a cup is heated at a prescribed rate, and the temperature at which the first drop of material falls from the cup is recorded as the dropping point.
- **ASTM E595 - Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment:** This method is used to determine the outgassing properties of materials in a vacuum. A material sample is heated to 125°C at a vacuum of less than 5×10^{-5} torr for 24 hours. The total mass loss (TML) and the amount of collected volatile condensable materials (CVCM) on a cooled collector plate are measured.
- **ASTM D2596 - Standard Test Method for Measurement of Extreme-Pressure Properties of Lubricating Grease (Four-Ball Method):** This test evaluates the load-carrying capacity of a lubricating grease. It involves rotating a steel ball under a specified load against three stationary steel balls, all lubricated with the grease sample. The test measures the load at which welding of the balls occurs.

Material Compatibility and Cleaning

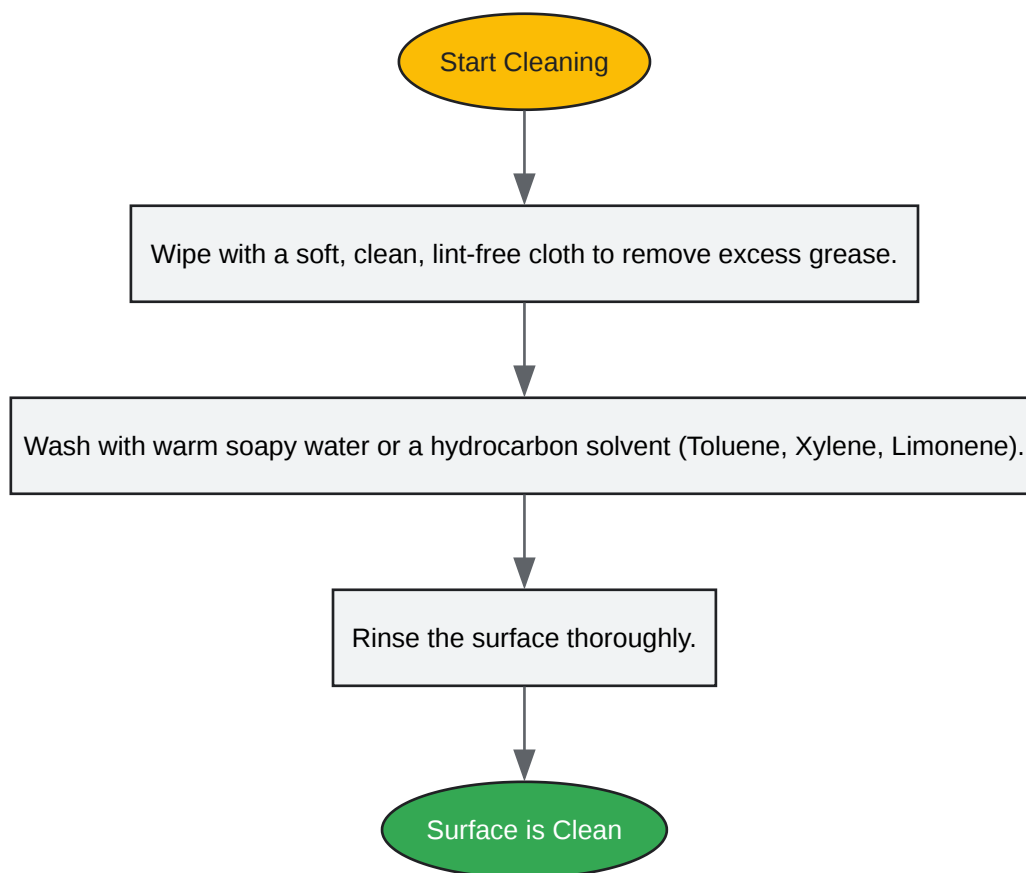
The compatibility of Apiezon L Grease with various materials is a critical consideration for its application. The following diagram illustrates its compatibility and incompatibility with common O-ring materials and seals.



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Caption: Material compatibility of Apiezon L Grease.

Proper cleaning and removal of Apiezon L Grease are essential to maintain the cleanliness of vacuum systems. The grease is soluble in hydrocarbon solvents but not in alcohols or ketones. [1][8] The recommended cleaning procedure is outlined below.



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Caption: Recommended cleaning workflow for Apiezon L Grease.

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